

iodine tribromide hazards and safety data

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Compound Focus: Iodine tribromide

CAS No.: 7789-58-4

Cat. No.: S1910029

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Primary Hazards and Safety Precautions

While quantitative exposure limits are unavailable, some hazard information exists.

- **GHS Hazard Statement:** **Iodine tribromide** is labeled with the GHS code **H314**, which means it causes **severe skin burns and eye damage** [1].
- **Precautionary Measures:** The corresponding safety measures include:
 - **P260:** Do not breathe dust/fume/gas/mist/vapors/spray.
 - **P264:** Wash skin thoroughly after handling.
 - **P280:** Wear protective gloves/protective clothing/eye protection/face protection.
 - **P310:** Immediately call a poison center or doctor/physician [1].

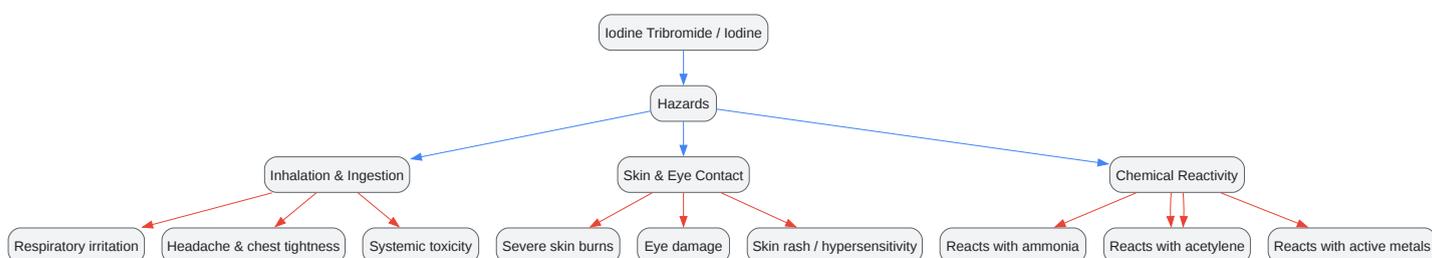
Context from Related Iodine Compounds

The safety data for molecular iodine (I₂) can provide a useful, conservative reference point, as **iodine tribromide** may decompose or react to release iodine. The table below lists the established exposure limits for iodine (I₂).

Organization	Exposure Limit Type	Value
OSHA PEL	Ceiling (C) Limit	0.1 ppm (1 mg/m ³) [2] [3]
NIOSH REL	Ceiling (C) Limit	0.1 ppm (1 mg/m ³) [4] [3]

Organization	Exposure Limit Type	Value
ACGIH TLV	Ceiling (C) Limit	0.1 ppm (1 mg/m ³) [4]
NIOSH IDLH	Immediately Dangerous to Life or Health	2 ppm [4] [3]

The following diagram outlines the key hazards associated with iodine, which are important to consider when handling **iodine tribromide**.



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Experimental & Handling Protocols

Based on the identified hazards, the following protocols are recommended for handling **iodine tribromide**.

- **Engineering Controls:** Use a **fume hood** or ensure local exhaust ventilation is adequate to prevent worker exposure [2] [3].
- **Personal Protective Equipment (PPE):**
 - **Skin & Body:** Wear protective gloves and clothing to prevent skin contact.
 - **Eyes:** Use chemical safety goggles or a face shield.

- **Respiratory:** If engineering controls are insufficient, use a respirator for protection against vapors and mists. The specific type should be selected based on airborne concentration [3].
- **First Aid:**
 - **Eye Contact:** Immediately irrigate with copious amounts of water for several minutes.
 - **Skin Contact:** Wash immediately with soap and plenty of water.
 - **Ingestion:** Seek medical attention immediately.
 - **Inhalation:** Move to fresh air and provide respiratory support if needed [3].

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References

1. Iodine tribromide [en.wikipedia.org]
2. IODINE | Occupational Safety and Health Administration [osha.gov]
3. Iodine - NIOSH Pocket Guide to Chemical Hazards [cdc.gov]
4. Iodine - IDLH | NIOSH [cdc.gov]

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